

Personal protective equipment for handling Lorglumide

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Compound of Interest

Compound Name: Lorglumide

Cat. No.: B1675136

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Essential Safety and Handling Guide for Lorglumide

This guide provides comprehensive safety protocols and logistical information for the handling of **Lorglumide**, a potent and selective cholecystokinin A (CCKA) receptor antagonist.^[1]

Adherence to these procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

While **Lorglumide** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is a biologically active compound.^[2] Therefore, standard laboratory best practices and the following personal protective equipment are recommended to mitigate potential risks.

Recommended Personal Protective Equipment (PPE) for Handling **Lorglumide**

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Must conform to EN 166 (EU) or NIOSH (US) standards.[3][4]
Skin Protection	Laboratory coat	Long-sleeved to provide coverage.[3]
Chemical-resistant gloves	Nitrile gloves are a suitable option. Inspect before use and remove with care to avoid skin contamination.[3]	
Respiratory Protection	N95 respirator or higher	Recommended in situations where dust or aerosols may be generated.[5]

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to avoid inhalation of dust.[5]
 - Ensure all necessary PPE is readily available and in good condition.
 - Have an emergency plan in place and ensure all personnel are familiar with it.
- Handling:
 - Don the appropriate PPE as outlined in the table above.
 - Avoid direct contact with skin and eyes.[6]
 - Avoid the formation of dust and aerosols.[6]
 - Do not eat, drink, or smoke in the handling area.[3]
- Storage:

- Keep the container tightly closed.[2][3]
- Store in a dry and well-ventilated place.[3]
- Follow the storage temperature guidelines provided on the product insert, which is typically 4°C.[2][7]

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures immediately:

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing becomes difficult, seek medical attention.[5]
Skin Contact	Wash the affected area immediately with soap and plenty of water. Remove contaminated clothing. Get medical attention if symptoms occur.[3][5]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[5]

Spill Response: In case of a spill, pick up the material mechanically without creating dust.[2][6]
Collect the spilled substance in a suitable, closed container for disposal.[6]

Disposal Plan

- Waste Segregation: All materials contaminated with **Lorglumide**, including unused product, empty containers, and used PPE, should be treated as chemical waste.
- Containerization: Collect waste in designated, clearly labeled, and sealed containers to prevent leakage.

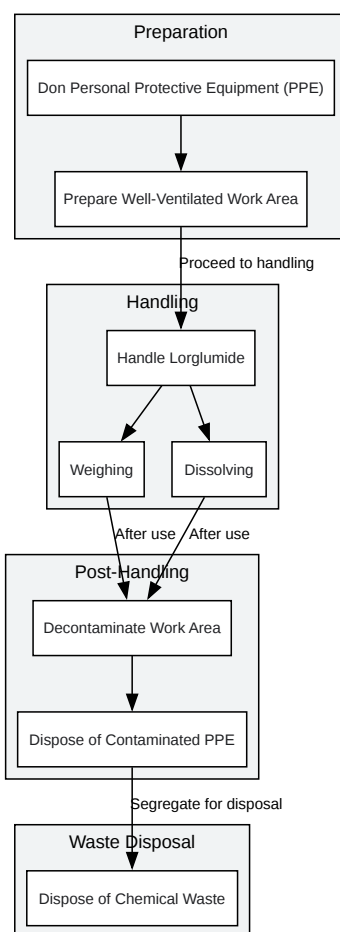
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not allow the substance to enter sewers or surface and ground water.[2]

Physicochemical Properties of Lorglumide Sodium Salt

Property	Value
Molecular Formula	C22H31Cl2N2NaO4[3]
Molecular Weight	481.39 g/mol [3]
Appearance	White Powder[7]
Solubility	Soluble in methanol or water.[6][7]
Purity	>98%[1]
CAS Number	1021868-76-7[1][2][7]

Experimental Workflow and Signaling Pathway Diagrams

Safe Handling Workflow for **Lorglumide**



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A workflow diagram illustrating the key steps for the safe handling of **Lorglumide**.

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